

Navigating the Safe Disposal of Ferroptosis-IN-17: A Procedural Guide

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Compound of Interest

Compound Name: *Ferroptosis-IN-17*

Cat. No.: *B15583697*

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For researchers and drug development professionals utilizing **Ferroptosis-IN-17**, also identified as GPX4 Inhibitor 17, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe handling and disposal of this novel research compound.

Before proceeding, it is imperative to consult the official Safety Data Sheet (SDS) provided by the manufacturer (Cayman Chemical, Item No. 42006) for complete and specific safety and disposal instructions. This document should be the primary source of information for handling this chemical. In the absence of immediate access to the SDS, the following general procedures, based on best laboratory practices for similar chemical compounds, should be implemented.

Immediate Safety and Handling Protocols

Prior to any handling or disposal procedures, appropriate personal protective equipment (PPE) must be worn. This includes, but is not limited to:

- Safety Goggles: To protect the eyes from potential splashes.
- Chemical-Resistant Gloves: Nitrile or other appropriate gloves to prevent skin contact.

- Laboratory Coat: To protect clothing and skin.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

Step-by-Step Disposal Procedures

The proper disposal of **Ferroptosis-IN-17**, a solid compound soluble in DMSO and sparingly soluble in ethanol, requires adherence to hazardous waste regulations.

Step 1: Waste Identification and Segregation

- Solid Waste: Unused or expired **Ferroptosis-IN-17** solid should be collected in a designated, clearly labeled hazardous waste container. Do not mix with other chemical waste unless compatibility is confirmed.
- Liquid Waste: Solutions of **Ferroptosis-IN-17** (e.g., dissolved in DMSO) must be collected in a separate, sealed, and clearly labeled hazardous waste container for liquid chemical waste.
- Contaminated Materials: Any materials that have come into contact with **Ferroptosis-IN-17**, such as pipette tips, vials, and absorbent paper, should be considered contaminated and disposed of as solid hazardous waste.

Step 2: Waste Collection and Storage

- Use only approved, leak-proof, and chemically compatible containers for waste collection.
- Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**Ferroptosis-IN-17** (GPX4 Inhibitor 17)". Include the date of accumulation.
- Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.

Step 3: Arrange for Professional Disposal

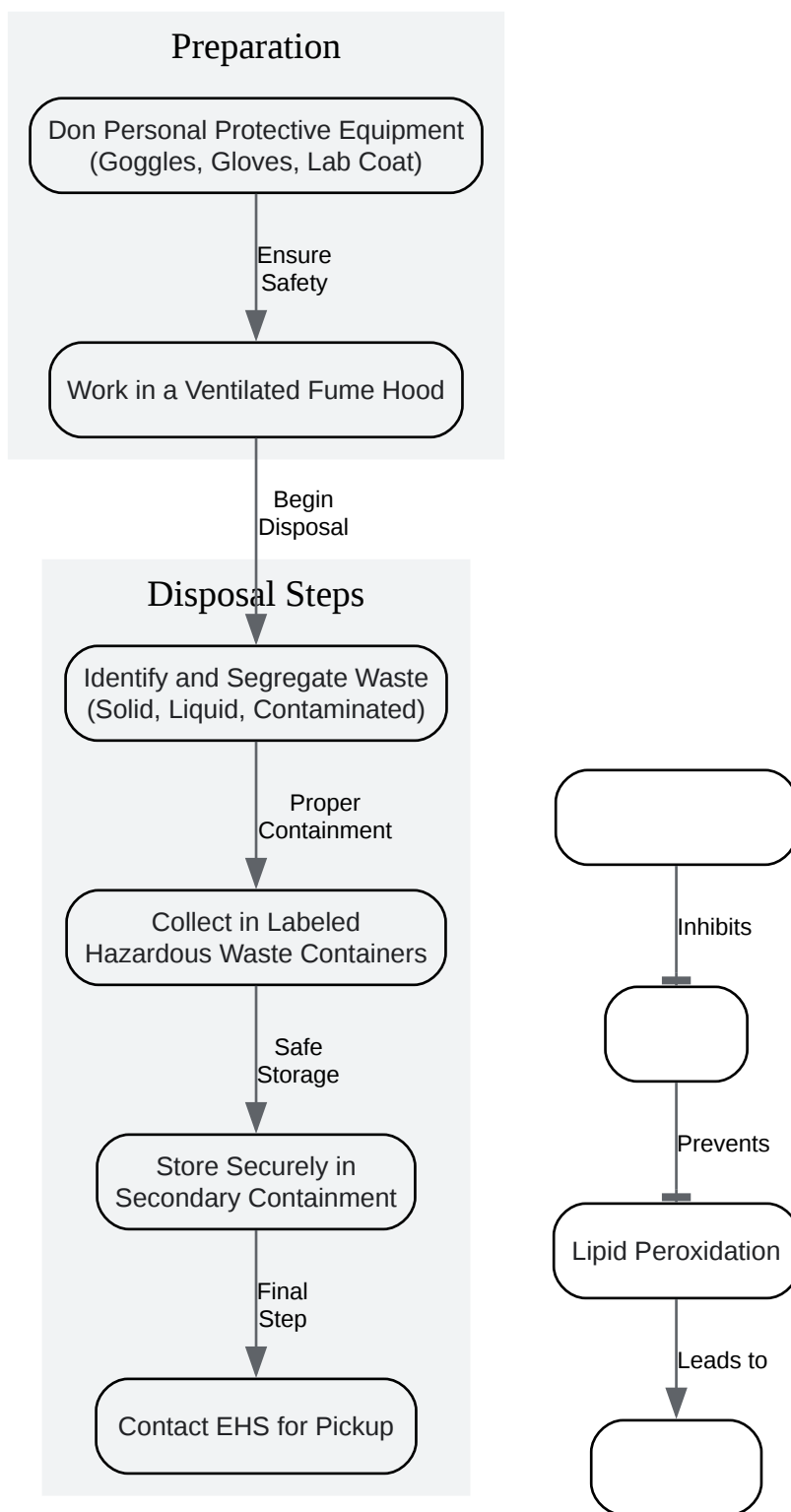
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the collected waste.

- Provide the EHS or contractor with the full chemical name and any available safety information.
- Never dispose of **Ferroptosis-IN-17** down the drain or in regular trash. This compound's environmental impact has not been fully characterized, and improper disposal can lead to environmental contamination.

Quantitative Data Summary

Property	Value	Source
Synonyms	Glutathione Peroxidase 4-IN-17, GPX4-IN-17	Cayman Chemical
Molecular Formula	C30H27ClFeN2O3	Cayman Chemical
Form	A solid	Cayman Chemical
Solubility	DMSO: ≥10 mg/ml; Ethanol: Sparingly soluble	Cayman Chemical

Experimental Workflow for Disposal



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